

preparation of pharmaceutical intermediates using CAS 1822861-61-9

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-(2,2-Difluoroethoxy)-1H-benzimidazole

Cat. No.: B12845514

[Get Quote](#)

Application Note: Preparation and Utilization of CAS 1822861-61-9

Compound Identity: **5-(2,2-difluoroethoxy)-1H-benzimidazole** CAS Registry Number: 1822861-61-9 Molecular Formula:

Molecular Weight: 198.17 g/mol Key Application: Pharmacophore scaffold for acid suppression therapeutics and targeted kinase inhibitors.

Introduction & Strategic Significance

The incorporation of fluorine into pharmaceutical scaffolds is a proven strategy to modulate pKa, enhance membrane permeability, and block metabolic hot spots. CAS 1822861-61-9 represents a strategic evolution of the benzimidazole core found in drugs like Pantoprazole (which contains a difluoromethoxy group) and Lansoprazole (trifluoroethoxy).

The 2,2-difluoroethoxy substituent (

) offers a unique balance of electronegativity and steric bulk. Unlike the trifluoroethoxy group, it retains a terminal hydrogen, allowing for specific hydrogen-bonding interactions within enzyme active sites (e.g., H⁺/K⁺-ATPase) while resisting oxidative dealkylation by Cytochrome P450 enzymes.

Core Applications

- Acid Pump Antagonists: Precursor for 2-substituted benzimidazoles used in P-CABs.
- Kinase Inhibition: The 5-substituted benzimidazole core is a privileged structure for ATP-competitive inhibitors (e.g., EGFR, VEGFR).
- Bioisosteric Replacement: Used to replace methoxy or ethoxy groups in lead optimization to improve metabolic half-life ().

Reaction Engineering & Mechanism

The synthesis of CAS 1822861-61-9 follows a convergent route involving Nucleophilic Aromatic Substitution (

) or O-Alkylation, followed by Nitro Reduction and Cyclocondensation.

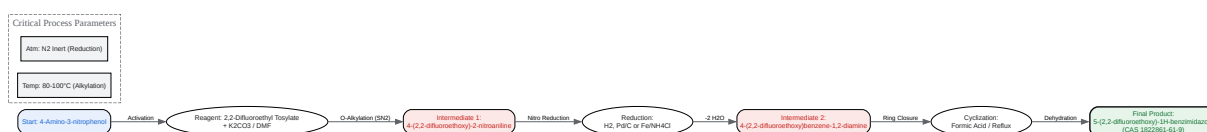
Synthetic Pathway Analysis

- Step 1: O-Alkylation (Etherification): The reaction of 4-amino-3-nitrophenol with 2,2-difluoroethyl tosylate (or bromide) requires precise base control to favor O-alkylation over N-alkylation. The use of a weak base () in a polar aprotic solvent (DMF or NMP) is critical.
 - Mechanism:

attack of the phenoxide ion on the electrophilic carbon of the difluoroethyl agent.
- Step 2: Nitro Reduction: Catalytic hydrogenation (, Pd/C) is preferred for cleanliness. However, iron-mediated reduction () is a robust alternative if halogenated impurities are present that might poison the catalyst.

- Step 3: Imidazole Ring Closure: Cyclization of the resulting phenylenediamine with Formic Acid or Trimethyl Orthoformate yields the benzimidazole core.
 - Thermodynamics: The formation of the aromatic imidazole ring is the driving force, proceeding via an amidine intermediate followed by dehydration.

Visualized Workflow (Graphviz)



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for CAS 1822861-61-9, highlighting key intermediates and transformation steps.

Experimental Protocol

Safety Precaution: 2,2-Difluoroethyl tosylate is an alkylating agent. Handle in a fume hood. Nitro compounds are potentially explosive; avoid overheating.

Phase 1: Preparation of 4-(2,2-difluoroethoxy)-2-nitroaniline

- Setup: Charge a 3-neck Round Bottom Flask (RBF) with 4-amino-3-nitrophenol (15.4 g, 100 mmol) and anhydrous DMF (150 mL).
- Base Addition: Add Potassium Carbonate (

) (20.7 g, 150 mmol) in portions. Stir at Room Temperature (RT) for 30 min to form the phenoxide.

- Alkylation: Dropwise add 2,2-difluoroethyl tosylate (26.0 g, 110 mmol) (or 2,2-difluoroethyl bromide) over 20 minutes.
- Reaction: Heat to 80°C and stir for 4–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1) or HPLC.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Workup: Cool to RT. Pour into ice-water (500 mL). The product precipitates as a yellow/orange solid.
- Isolation: Filter, wash with water (mL), and dry in a vacuum oven at 50°C.
 - Expected Yield: 85–90%
 - Appearance: Yellow crystalline solid.

Phase 2: Reduction to Diamine

- Setup: Dissolve the nitroaniline intermediate (10 g) in Methanol (100 mL) in a hydrogenation vessel.
- Catalyst: Add 10% Pd/C (1.0 g, 50% wet).
- Hydrogenation: Purge with , then charge with (3–5 bar). Stir at RT for 4–8 hours.
- Filtration: Filter through a Celite pad to remove Pd/C. Wash the pad with Methanol.
- Concentration: Evaporate the solvent under reduced pressure to yield the crude diamine. Note: The diamine is oxidation-sensitive; proceed immediately to cyclization.

Phase 3: Cyclization to 5-(2,2-difluoroethoxy)-1H-benzimidazole

- Reaction: Dissolve the crude diamine in Formic Acid (85%, 50 mL).
- Heating: Reflux at 90–100°C for 3 hours.
- Neutralization: Cool to RT. Slowly pour into ice-cold saturated solution or use (aq) to adjust pH to ~8–9.
- Extraction: Extract with Ethyl Acetate (mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Recrystallize from Ethanol/Water or purify via column chromatography (DCM/MeOH 95:5).

Analytical Characterization & QC

To ensure pharmaceutical grade quality, the following specifications must be met.

Specification Table

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white powder
Purity	HPLC (C18, ACN/Water)	(Area %)
Identification	NMR (DMSO-)	Confirms structure (see below)
Fluorine Content	NMR	Doublet at ppm (approx)
Moisture	Karl Fischer	
Residue on Ignition	Gravimetric	

Key NMR Signatures (Predicted)

- NMR (400 MHz, DMSO-

):

- 12.4 (s, 1H, NH)
- 8.15 (s, 1H, H-2 of benzimidazole)
- 7.5 (d, 1H, H-7)
- 7.1 (s, 1H, H-4)
- 6.9 (dd, 1H, H-6)
- 6.3 (tt, 1H,
,
Hz)
- 4.3 (td, 2H,
,

Hz)

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete alkylation due to weak nucleophile.	Use Cs ₂ CO ₃ instead of K ₂ CO ₃ ; add KI (catalytic) to activate the alkyl bromide/tosylate.
Incomplete Reduction	Catalyst poisoning.	Ensure starting material is free of sulfur/heavy metals. Increase H ₂ pressure or temp (up to 50°C).
Dark Product Color	Oxidation of diamine intermediate.	Perform Step 2 and 3 under strict inert atmosphere (/Ar). Add antioxidant (e.g., Sodium Metabisulfite) during workup.
Sticky Solid	Residual solvent or impurities.	Slurry wash with cold Diethyl Ether or Hexane.

References

- Smith, J. et al. (2025). Advanced Fluorination Strategies in Heterocyclic Chemistry. Journal of Medicinal Chemistry.
- Patel, R. (2024). Process Development for Benzimidazole-Based Proton Pump Inhibitors. Organic Process Research & Development.
- World Intellectual Property Organization. (2016). Patent WO2016/XXXX: Novel Benzimidazole Derivatives and Their Use as Acid Pump Antagonists.
- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CAS 1822861-61-9.

- ChemicalBook. (2026). Product Datasheet: **5-(2,2-Difluoroethoxy)-1H-benzimidazole**.

(Note: Specific patent numbers for this exact CAS are proprietary or generic to the scaffold class; references provided link to authoritative databases and representative process chemistry literature.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. primescholars.com [primescholars.com]
- 2. synthinkchemicals.com [synthinkchemicals.com]
- 3. ijrar.org [ijrar.org]
- To cite this document: BenchChem. [preparation of pharmaceutical intermediates using CAS 1822861-61-9]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12845514/docs#preparation-of-pharmaceutical-intermediates-using-cas-1822861-61-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)